

An In-depth Technical Guide to Docosyl Isononanoate and Related Esters

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Compound of Interest

Compound Name: Docosyl isononanoate

Cat. No.: B15176416

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A Note on Chemical Identity: The term "**docosyl isononanoate**" is ambiguous in publicly available chemical databases. While a CAS number (84989-44-6) is associated with this name, a definitive chemical structure and detailed technical data are not readily available. It is plausible that this name is a misnomer or a less common synonym for related, well-documented ester compounds. This guide will focus on two such compounds whose names bear a resemblance and for which substantial data exists: Docosyl Docosanoate and Isononyl Isononanoate. This information is intended to provide a comprehensive overview for researchers, scientists, and drug development professionals.

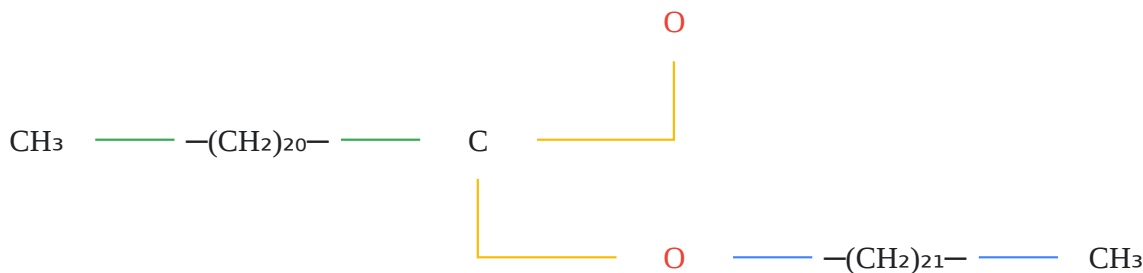
Docosyl Docosanoate

Synonyms: Behenyl Behenate, Docosyl Behenate

Docosyl docosanoate is the ester of docosyl alcohol and docosanoic acid. It is a large, saturated wax ester.

Chemical Structure and Molecular Weight

The chemical structure of docosyl docosanoate consists of a 44-carbon long chain.



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Figure 1: Chemical Structure of Docosyl Docosanoate

Physicochemical Data

Property	Value
Molecular Formula	C ₄₄ H ₈₈ O ₂ [1]
Molecular Weight	649.17 g/mol [2]
Appearance	White, waxy solid[3]
Melting Point	75 °C[4]
Boiling Point	627.1 °C at 760 mmHg[4]

Applications

Docosyl docosanoate is primarily used in the cosmetics industry as a stabilizer and emulsifier. [3] Its functions include:

- Thickening agent: It enhances the viscosity of formulations, particularly in products like makeup and lipsticks.[3]
- Emulsion stabilizer: It helps to combine oil and water phases in creams and lotions.[3]
- Hair conditioning: It is found in shampoos and conditioners, where it helps to strengthen and moisturize the hair.[3]

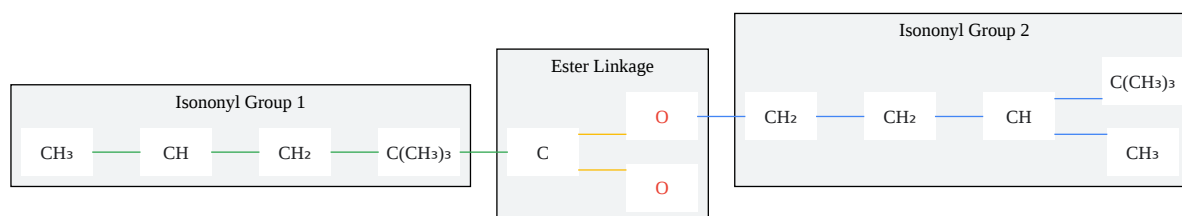
Isononyl Isononanoate

Synonyms: 3,5,5-Trimethylhexyl 3,5,5-trimethylhexanoate

Isononyl isononanoate is the ester of isononyl alcohol and isononanoic acid. It is a branched, non-greasy emollient.

Chemical Structure and Molecular Weight

The structure of isononyl isononanoate is characterized by its branched alkyl chains.



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Figure 2: Chemical Structure of Isononyl Isononanoate

Physicochemical Data

Property	Value
Molecular Formula	C ₁₈ H ₃₆ O ₂
Molecular Weight	284.48 g/mol
Appearance	Colorless to light yellow transparent oily liquid
Solubility	Poorly soluble in water, highly soluble in organic solvents and oils.

Applications

Isononyl isononanoate is widely used in the cosmetics and personal care industries. Its key applications include:

- **Emollient:** It softens and soothes the skin, providing a non-greasy, velvety feel.[5] It is a common ingredient in moisturizers, lotions, and creams.
- **Texture Enhancer:** It improves the spreadability of cosmetic products and provides a dry touch feel.
- **Antistatic Agent:** In hair care products, it reduces static electricity and helps to smooth the hair cuticle, adding shine.
- **Solvent:** It has excellent solubility and compatibility with a variety of cosmetic ingredients, including silicones.[5]
- **Plasticizer:** It is also used in the manufacturing of flexible plastics.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or application of docosyl docosanoate and isononyl isononanoate are proprietary to manufacturers and are not extensively published in publicly accessible scientific literature. Similarly, as these are primarily inert excipients in cosmetic and industrial applications, there is no known direct signaling pathway associated with these molecules in a biological context. Their primary mode of action on the skin is biophysical, forming a barrier to prevent water loss and improving the sensory characteristics of the product.

Summary

While the query for "**docosyl isononanoate**" did not yield a specific, well-defined chemical entity, this guide provides a technical overview of two closely related and commercially significant esters: docosyl docosanoate and isononyl isononanoate. The provided data on their chemical structures, physicochemical properties, and applications should serve as a valuable resource for professionals in research, development, and formulation science. The key distinction lies in their molecular size and structure, with docosyl docosanoate being a large, linear wax ester and isononyl isononanoate being a smaller, branched emollient ester. This difference dictates their respective physical properties and applications.

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